

Essential Safety and Logistical Information for Handling Aldicarb Sulfone-13C2,d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aldicarb sulfone-13C2,d3

Cat. No.: B12057559

[Get Quote](#)

Aldicarb sulfone, a metabolite of the highly toxic carbamate pesticide Aldicarb, is a potent cholinesterase inhibitor.^{[1][2]} The isotopically labeled version, **Aldicarb sulfone-13C2,d3**, should be handled with the same precautions as the unlabeled compound due to its identical chemical properties and high toxicity.^{[1][3]} Exposure can be fatal if swallowed, inhaled, or absorbed through the skin.^{[4][5]} Symptoms of overexposure include nausea, vomiting, blurred vision, muscle tremors, and in severe cases, respiratory failure and convulsions.^{[5][6]}

Immediate Safety Precautions:

- **Work Area:** All handling of **Aldicarb sulfone-13C2,d3** should be conducted in a designated area, such as a certified chemical fume hood, to minimize inhalation exposure.
- **Emergency Equipment:** An emergency eyewash station and safety shower must be readily accessible.
- **First Aid:** In case of exposure, immediately flush eyes or skin with copious amounts of water for at least 15 minutes, remove contaminated clothing, and seek immediate medical attention.^{[4][7]} If inhaled, move the individual to fresh air.^[6]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure. The following table summarizes the recommended equipment for handling **Aldicarb sulfone-13C2,d3**.

Body Part	Recommended PPE	Material/Type	Specifications & Best Practices
Hands	Chemical-resistant gloves	Nitrile or Neoprene[7] [8]	Avoid leather gloves. [7] Ensure gloves are long enough to cover the forearm. Wash the outside of gloves before removal.[9]
Body	Chemical-resistant suit or coveralls	Tychem® BR, CSM, or equivalent[7]	At a minimum, wear a long-sleeved shirt and long pants. For direct handling of the pure substance, a full-body suit is recommended. [9] Do not take contaminated clothing home.[7]
Eyes	Safety goggles or a full-face shield	Impact-resistant[7]	Use in conjunction with a respirator for full facial protection.[7]
Respiratory	NIOSH-approved respirator	Full-facepiece with appropriate cartridges for organic vapors and particulates	For high-exposure scenarios, a supplied-air respirator operating in a positive-pressure mode is recommended.[7] A written respiratory protection program, including fit-testing, is required by OSHA.[7]

Operational and Disposal Plans

A clear, step-by-step procedure is essential for the safe handling and disposal of **Aldicarb sulfone-13C2,d3**.

Handling Procedure:

- **Preparation:** Before handling, ensure all necessary PPE is inspected and properly donned. The designated work area within the fume hood should be clean and uncluttered.
- **Weighing and Aliquoting:** When weighing the solid compound, use a containment system such as a glove box or a balance enclosure within the fume hood to prevent dust dissemination.
- **Solution Preparation:** If preparing solutions, add the solvent to the solid slowly to avoid splashing.
- **Post-Handling:** After handling, decontaminate all surfaces and equipment. Remove PPE carefully, avoiding contact with the contaminated exterior. Wash hands thoroughly with soap and water.^[7]

Spill Management:

- **Evacuation:** Evacuate all non-essential personnel from the immediate area.^[7]
- **Containment:** For small spills, absorb the material with sand or another non-combustible absorbent material and place it in a sealed container for disposal.^[6] Do not dry sweep powdered material; use a vacuum with a HEPA filter.^[7]
- **Ventilation:** Ensure the area is well-ventilated after cleanup is complete.^[7]

Disposal Plan:

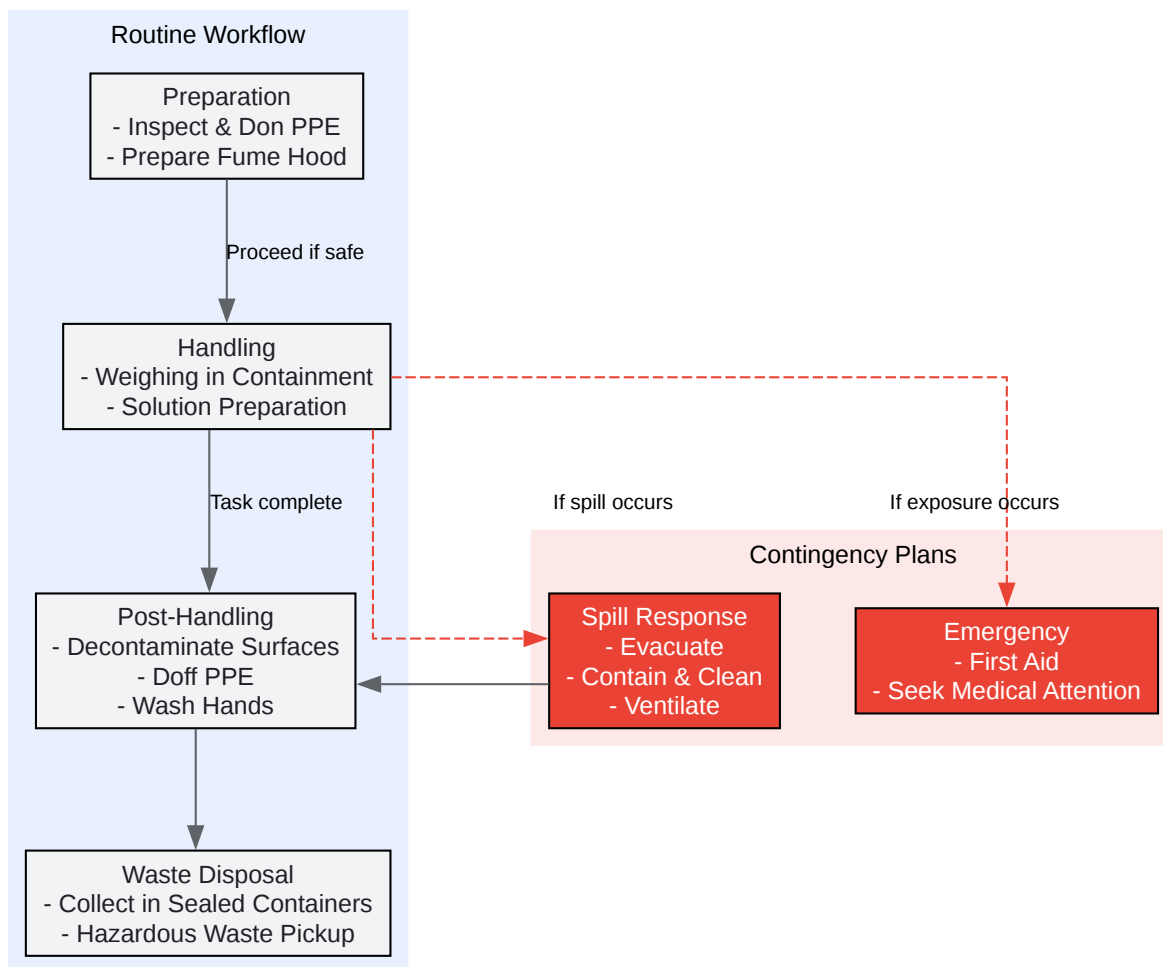
Aldicarb and its metabolites are considered hazardous waste.^[10] All waste materials, including contaminated PPE, absorbent materials, and empty containers, must be disposed of according to local, state, and federal regulations.^{[10][11]}

- **Waste Collection:** Collect all waste in clearly labeled, sealed containers.

- **Waste Disposal:** Arrange for disposal through a licensed hazardous waste disposal company. High-temperature incineration is a recommended method for the destruction of aldicarb-containing waste.[11] Do not dispose of this chemical in standard laboratory trash or down the drain.

Experimental Workflow for Safe Handling

The following diagram outlines the critical steps for safely handling **Aldicarb sulfone-13C2,d3** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **Aldicarb Sulfone-13C2,d3**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Aldicarb-(N-methyl-13C,D3-carbamoyl-13C)-sulfoxide - High-Purity Reference Standard for Residue Analysis CAS 1261170-76-6 [witega.de]
- 4. hpc-standards.com [hpc-standards.com]
- 5. aglogicchemical.com [aglogicchemical.com]
- 6. ALDICARB | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. nj.gov [nj.gov]
- 8. lgcstandards.com [lgcstandards.com]
- 9. agrilifeextension.tamu.edu [agrilifeextension.tamu.edu]
- 10. datasheets.scbt.com [datasheets.scbt.com]
- 11. Aldicarb (HSG 64, 1991) [inchem.org]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Aldicarb Sulfone-13C2,d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12057559#personal-protective-equipment-for-handling-aldicarb-sulfone-13c2-d3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com